

(2E)-3-Phenylprop-2-en-1-ol IUPAC name and synonyms

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Compound of Interest

Compound Name: *Cinnamyl Alcohol*

Cat. No.: *B053735*

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An In-depth Technical Guide to (2E)-3-Phenylprop-2-en-1-ol

This technical guide provides a comprehensive overview of (2E)-3-Phenylprop-2-en-1-ol, commonly known as **cinnamyl alcohol**. It is intended for researchers, scientists, and professionals in drug development and related fields. This document covers its nomenclature, physicochemical properties, applications, detailed experimental protocols, and safety information.

Nomenclature and Synonyms

The compound with the chemical formula $C_9H_{10}O$ is systematically named according to IUPAC nomenclature.

Preferred IUPAC Name: (2E)-3-Phenylprop-2-en-1-ol[1]

(2E)-3-Phenylprop-2-en-1-ol can exist in two isomeric forms, (Z) and (E). The (E)-isomer is the most common and abundant in nature.[2]

Synonyms:

- **Cinnamyl alcohol**[1]
- Cinnamic alcohol[1]
- Styryl carbinol[1]

- Phenylallyl alcohol[1]
- Styron[1]
- 3-Phenyl-2-propen-1-ol[3]
- trans-Cinnamyl alcohol[3]

Physicochemical Properties

(2E)-3-Phenylprop-2-en-1-ol is a white crystalline solid at room temperature with a characteristic hyacinth-like balsamic odor.[1][2] It becomes a yellow oil if impure.[1] It is sparingly soluble in water but highly soluble in most common organic solvents like ethanol and ether.[1]

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O	[1]
Molar Mass	134.178 g·mol ⁻¹	[1]
Melting Point	30-33 °C	[2]
Boiling Point	250 °C	[2]
Density	1.044 g/mL at 25 °C	[2]
Flash Point	126 °C	[1]
Vapor Pressure	<0.01 mmHg at 25 °C	
Vapor Density	4.6 (vs air)	
Solubility in water	Slightly soluble	[1]
Appearance	Colorless crystals or white solid	[1][2]
Odor	Sweet, balsam, hyacinth, spicy, green	[2]

Applications in Drug Development and Research

Cinnamyl alcohol is a versatile compound with significant applications in the pharmaceutical and fragrance industries.^[4]

- **Pharmaceutical Intermediate:** It is a crucial starting material for the synthesis of various pharmaceutical compounds.^{[4][5]} Notable examples include:
 - **Reboxetine:** An antidepressant.^[1]
 - **Flunarizine and Naftifine:** Used for treating fungal infections and peripheral vascular conditions.^[5]
 - **Dapoxetine:** A treatment for premature ejaculation.^[5]
 - **Taxol (Paclitaxel):** A widely used chemotherapy drug.^[5]
- **Neuroprotective Properties:** Research is being conducted to investigate its neuroprotective effects, particularly in relation to epilepsy. This includes its potential to potentiate the GABAergic system, promote antioxidant effects, and reduce pro-inflammatory mediators.^[1]
- **HDAC8 Inhibition:** **Cinnamyl alcohol**, along with cinnamaldehyde and cinnamic acid, has been shown to exhibit inhibitory activity against histone deacetylase 8 (HDAC8), a potential target in cancer therapy.^[6]
- **Flavor and Fragrance:** Due to its pleasant aroma, it is widely used in perfumery, cosmetics, and as a flavoring agent.^{[2][4]}

Experimental Protocols

Chemical Synthesis

This protocol describes the synthesis of **cinnamyl alcohol** by the reduction of cinnamaldehyde.

Materials:

- Freshly distilled cinnamaldehyde (21.7 g)

- Sodium trimethoxyborohydride (40 g)
- Ether (100 ml)
- Dilute sulfuric acid
- Sodium sulfate

Procedure:

- Add 21.7 g of freshly distilled cinnamaldehyde to a suspension of 40 g of sodium trimethoxyborohydride in 100 ml of ether. The mixture will begin to boil during the addition.
- After the addition is complete, heat the mixture under reflux for 4 hours.
- Cool the reaction vessel and add dilute sulfuric acid until the evolution of hydrogen ceases.
- Separate the ethereal solution and dry it over sodium sulfate.
- Evaporate the solvent under vacuum.
- Purify the product by fractional distillation to yield **cinnamyl alcohol** (b.p. 134-135°/13 mm). The expected yield is approximately 80% (17.5 g).^[7]

This method outlines the continuous-flow hydrogenation of cinnamaldehyde to **cinnamyl alcohol**.

Materials:

- Cinnamaldehyde (0.02 mol, 2.64 g)
- Ethanol (200 mL)
- 1% Pt/Silica catalyst cartridge (CatCart®)
- H-Cube® continuous-flow hydrogenation reactor

Procedure:

- Prepare a solution of 2.64 g of cinnamaldehyde in 200 mL of ethanol. Use the freshly prepared mixture to avoid chelate formation.
- Switch on the H-Cube® and insert the 1% Pt/Silica CatCart®.
- Set the desired flow rate (e.g., 1 mL/min) and allow the ethanol to flow through the system for 1 minute to remove air.
- Set the desired temperature and pressure (optimal parameters were found to be 80°C and 60 bar).
- Activate hydrogen production and pump the cinnamaldehyde solution through the reactor.
- Collect the product mixture in a sample vial.
- Wash the CatCart® with ethanol to recover any absorbed material.
- Analyze the product mixture by GC-MS to determine conversion and selectivity. At optimal conditions, a conversion of 86.3% and a selectivity of 93% for **cinnamyl alcohol** can be achieved.[8]

Biosynthesis

This protocol describes the biosynthesis of **cinnamyl alcohol** from cinnamic acid in a biphasic system to overcome product inhibition.

Materials:

- Engineered E. coli BLCS cells co-expressing carboxylic acid reductase and phosphopantetheine transferase.
- Cinnamic acid
- Glucose
- Phosphate-buffered saline (PBS, 100 mM, pH 7.0)
- Dibutyl phthalate

Procedure:

- Prepare a reaction mixture in the aqueous phase containing:
 - 3 mL of PBS (100 mM, pH 7.0)
 - 17.4 mM cinnamic acid
 - 102 mM glucose
 - Wet E. coli BLCS cells to an optical density of 50 (OD₆₀₀).
- Add an organic phase of dibutyl phthalate. The optimal volume ratio of organic to aqueous phase is 0.4 (1.2 mL of dibutyl phthalate).
- Incubate the biphasic mixture at 30 °C with rotary shaking at 200 rpm for 6 hours.
- After the reaction, separate the phases and analyze the concentration of **cinnamyl alcohol** in both the aqueous and organic phases. Under optimal conditions, a yield of 88.2% can be achieved, with **cinnamyl alcohol** concentrated in the organic phase.[\[9\]](#)

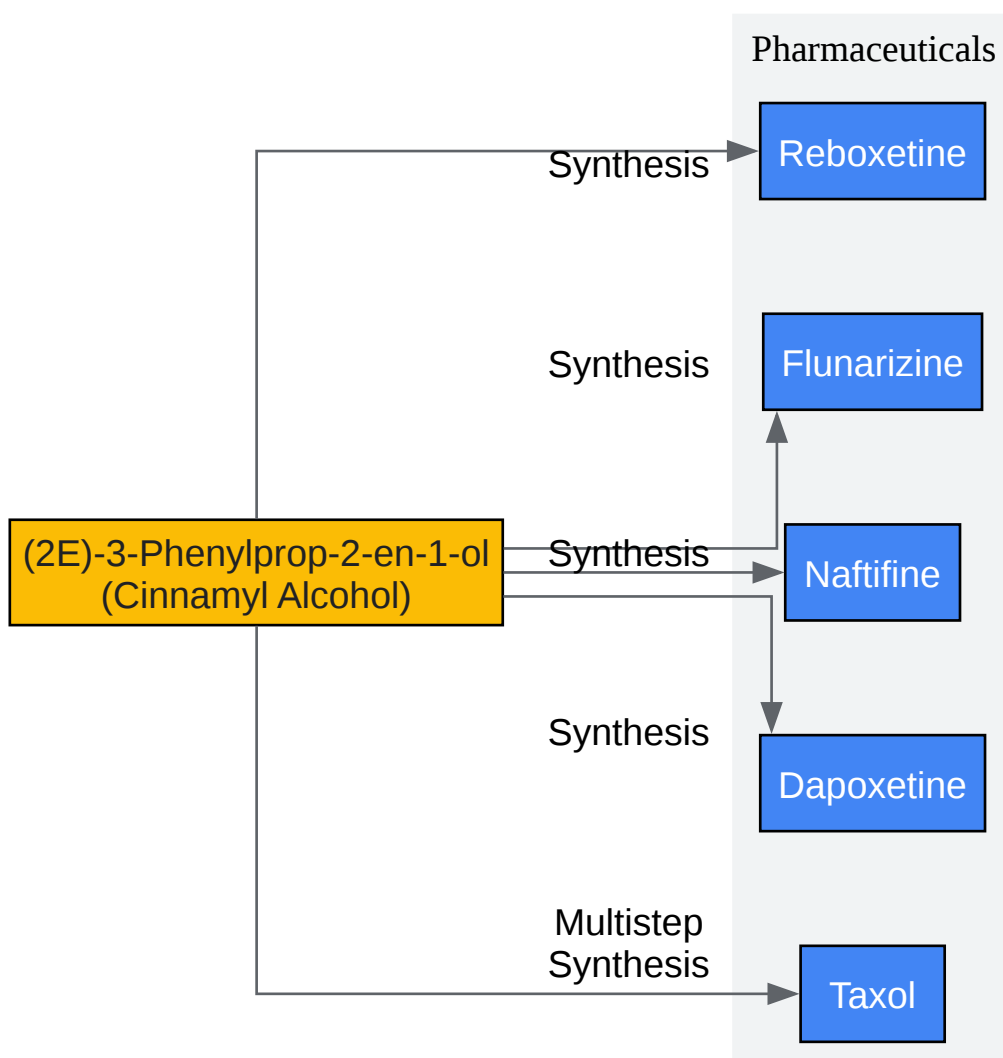
Safety and Handling

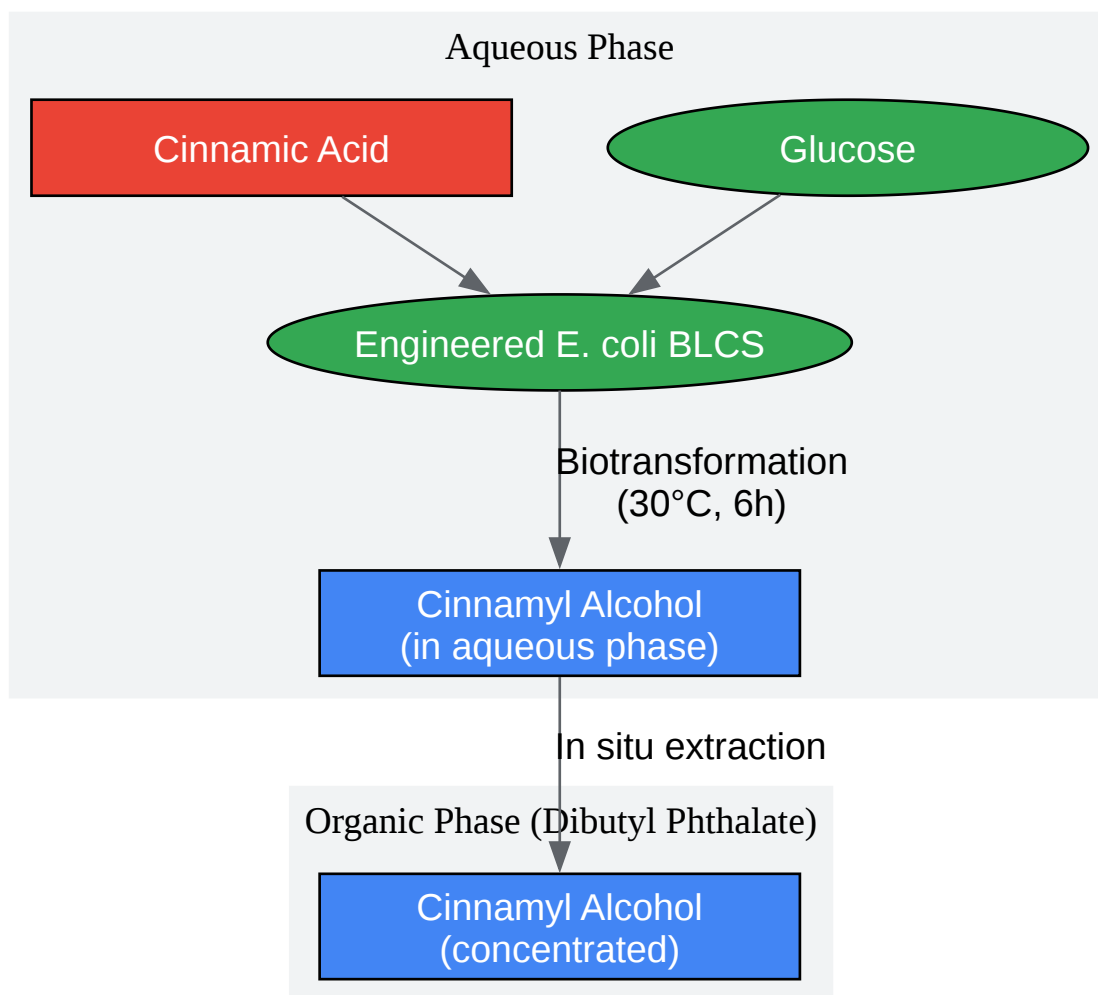
Cinnamyl alcohol requires careful handling in a laboratory setting.

- General Precautions: Avoid contact with skin, eyes, and clothing.[\[10\]](#) Wash hands thoroughly after handling. Use only in a well-ventilated area.[\[10\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles.[\[10\]](#)[\[11\]](#)
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [\[11\]](#)
 - Respiratory Protection: Use a respirator if ventilation is inadequate or dust is generated. [\[11\]](#)

- First Aid Measures:
 - Inhalation: Move the person to fresh air.[\[10\]](#)
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes.[\[10\]](#)
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[\[10\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water if the person is conscious.[\[11\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[\[11\]](#) Keep the container tightly closed.[\[10\]](#)
- Disposal: Dispose of waste material in accordance with local regulations.[\[10\]](#)

Diagrams





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